

Proper Disposal of 2-Hydroxy-N-(2-hydroxyethyl)propanamide: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Hydroxy-N-(2-hydroxyethyl)propanamide

Cat. No.: B1220602

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Ensuring the safe and environmentally responsible disposal of laboratory chemicals is paramount for the safety of personnel and the protection of our ecosystems. This guide provides detailed procedures for the proper disposal of **2-Hydroxy-N-(2-hydroxyethyl)propanamide**, tailored for researchers, scientists, and drug development professionals.

Hazard and Precautionary Summary

2-Hydroxy-N-(2-hydroxyethyl)propanamide is classified as harmful if swallowed, in contact with skin, or if inhaled, and may cause skin, eye, and respiratory irritation.^[1] Adherence to appropriate safety protocols is essential during handling and disposal.

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product. [1]
H312: Harmful in contact with skin	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection. [1]
H332: Harmful if inhaled	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [1]
H315: Causes skin irritation	P302+P352+P312+P362+P364: IF ON SKIN: Wash with plenty of soap and water. Call a POISON CENTER or doctor if you feel unwell. Take off contaminated clothing and wash it before reuse.
H319: Causes serious eye irritation	P304+P340+P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
H335: May cause respiratory irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
P501: Dispose of contents / container in accordance with local / regional / national / international regulations. [1]	

Experimental Protocol: Disposal Procedure

The recommended method for the disposal of **2-Hydroxy-N-(2-hydroxyethyl)propanamide** is through incineration by a licensed waste disposal company.

Materials:

- Personal Protective Equipment (PPE): Chemical-resistant gloves, safety goggles, lab coat.

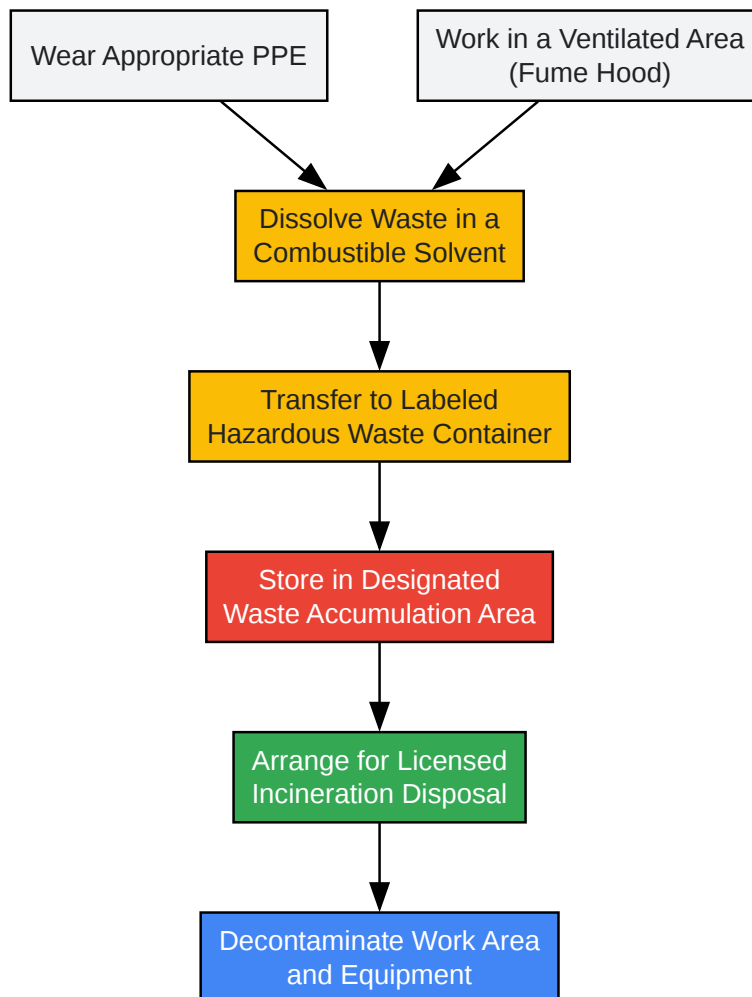
- Combustible solvent (e.g., ethanol, isopropanol).
- Sealable, properly labeled hazardous waste container.
- Chemical fume hood.

Procedure:

- Preparation: Don the appropriate PPE before handling the chemical. All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Solubilization: Dissolve or mix the **2-Hydroxy-N-(2-hydroxyethyl)propanamide** waste with a combustible solvent. This facilitates complete combustion during incineration.
- Containment: Carefully transfer the solution into a designated and properly labeled hazardous waste container. Ensure the container is compatible with the solvent used.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name and any associated hazards.
- Storage: Store the sealed container in a designated, secure, and well-ventilated waste accumulation area, away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste by a licensed and certified waste disposal contractor. Ensure that the disposal method is incineration at a facility equipped with an afterburner and scrubber to neutralize harmful combustion byproducts.^[1]
- Decontamination: Thoroughly decontaminate all non-disposable equipment and the work area used during the disposal process. Dispose of any contaminated disposable materials (e.g., gloves, wipes) as hazardous waste.

Disposal Workflow

Figure 1: Disposal Workflow for 2-Hydroxy-N-(2-hydroxyethyl)propanamide



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Caption: Disposal Workflow for **2-Hydroxy-N-(2-hydroxyethyl)propanamide**.

Disclaimer: This information is intended for guidance purposes only and should not supersede any local, state, or federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and requirements.

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References

- 1. biosynth.com [biosynth.com]
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